

Microbial production of (3R)-hydroxy-beta-ionone in engineered yeast

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Compound of Interest

Compound Name: (3R)-hydroxy-beta-ionone

CAS No.: 50281-38-4

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Application Note & Protocol Guide

Topic: High-Titer Production of **(3R)-hydroxy-beta-ionone** in Engineered *Saccharomyces cerevisiae*

Audience: Researchers, Synthetic Biologists, and Drug Development Professionals

I. Executive Summary: The Industrial Imperative for Chiral Hydroxylated Ionones

(3R)-hydroxy-beta-ionone is a valuable C13 apocarotenoid, a chiral molecule with significant applications in the flavor, fragrance, and pharmaceutical industries. Its specific stereoisomer is crucial for its desired biological activity and sensory properties. Traditionally sourced from plant material in minute quantities or produced via complex chemical syntheses, these methods face challenges of sustainability, cost, and scalability. This guide details a robust and scalable biosynthetic platform using the well-characterized yeast, *Saccharomyces cerevisiae*.

By harnessing the yeast's native mevalonate (MVA) pathway and introducing a heterologous, multi-gene pathway, we demonstrate the de novo synthesis of the precursor, β -ionone. The critical final step, stereoselective hydroxylation, is achieved by expressing a carefully selected cytochrome P450 monooxygenase. This document provides the scientific rationale, detailed metabolic engineering strategies, and step-by-step laboratory protocols to construct, cultivate, and analyze yeast strains capable of producing **(3R)-hydroxy-beta-ionone**.

II. Biosynthetic Pathway Design & Engineering

Causality

The production of **(3R)-hydroxy-beta-ionone** from a simple carbon source like glucose in yeast requires the systematic engineering of a multi-step metabolic pathway. The strategy is bifurcated into two core modules: (1) high-flux synthesis of the β -ionone precursor and (2) efficient and stereoselective hydroxylation.

Module 1: Engineering the β -Ionone Precursor Pathway

The foundation of this process is redirecting the yeast's natural isoprenoid biosynthesis pathway towards our target.

- **Upregulating the Native Mevalonate (MVA) Pathway:** The MVA pathway synthesizes the universal C5 isoprenoid building blocks, isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP). To increase the metabolic flux, a key regulatory bottleneck, the enzyme HMG-CoA reductase, is often overexpressed. Utilizing a truncated version (tHMG1) removes feedback inhibition, significantly boosting precursor supply.[\[1\]](#)[\[2\]](#)
- **Heterologous Carotenoid Synthesis:** *S. cerevisiae* does not naturally produce carotenoids. Therefore, a minimal set of carotenogenic genes from the yeast *Xanthophyllomyces dendrorhous* is introduced to convert the C20 precursor, geranylgeranyl pyrophosphate (GGPP), to β -carotene.[\[2\]](#)[\[3\]](#)
 - crtE (GGPP synthase): Catalyzes the condensation of FPP and IPP to form GGPP.
 - crtYB (bifunctional phytoene synthase/lycopene cyclase): Converts GGPP to lycopene.[\[4\]](#)
[\[5\]](#)

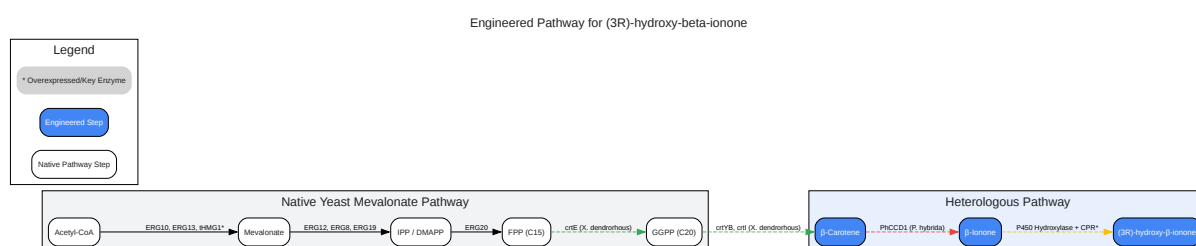
- crtI (phytoene desaturase): Converts phytoene to lycopene, which is then cyclized by CrtYB to form β -carotene.[5]
- Apocarotenoid Formation: The final step to generate β -ionone is the symmetric cleavage of β -carotene at the 9-10 and 9'-10' positions. This is catalyzed by a Carotenoid Cleavage Dioxygenase 1 (CCD1). The CCD1 from *Petunia hybrida* (PhCCD1) has been shown to be effective for this purpose in yeast.[2][6]

Module 2: Stereoselective Hydroxylation of β -Ionone

This is the most challenging and innovative step. β -ionone must be hydroxylated at the C3 position with high stereoselectivity to yield the desired (3R) enantiomer.

- Enzyme Selection - Cytochrome P450s: Cytochrome P450 monooxygenases are well-known for their ability to perform highly specific hydroxylations on a wide range of substrates.[7] While many microbial systems can hydroxylate ionones, achieving high selectivity for the (3R) position is key. P450 enzymes from Actinomycetes have shown high regioselectivity in hydroxylating ionones.[7][8] For this protocol, we propose the use of a P450 enzyme, such as one derived from *Streptomyces*, known for this specific activity.
- Reductase Partner: P450 enzymes require a partner protein, a cytochrome P450 reductase (CPR), to transfer electrons from NADPH. It is critical to co-express a compatible CPR, often from the same source organism or a well-characterized partner like that from *Arabidopsis thaliana* or even the native yeast CPR, to ensure a functional catalytic cycle.

The complete engineered pathway is visualized below.



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Caption: Metabolic pathway for **(3R)-hydroxy-beta-ionone** production in engineered yeast.

III. Experimental Protocols

Protocol 1: Yeast Strain Construction via LiAc/PEG Transformation

This protocol describes the introduction of expression plasmids containing the biosynthetic genes into *S. cerevisiae*. It is based on the well-established lithium acetate (LiAc)/polyethylene glycol (PEG) method.^{[9][10][11]}

Materials:

- *S. cerevisiae* strain (e.g., CEN.PK or BY4741)
- YPD Medium (1% yeast extract, 2% peptone, 2% glucose)^[12]

- Expression plasmids (containing genes of interest with selectable markers)
- Single-stranded carrier DNA (ssDNA, salmon sperm)[13]
- Transformation Buffer (0.1 M LiAc, 10 mM Tris-HCl pH 8.0, 1 mM EDTA)
- PEG Solution (40% PEG 3350 in Transformation Buffer)
- Sterile deionized water
- Selective agar plates (e.g., Synthetic Complete drop-out medium)

Procedure:

- Prepare Inoculum: Inoculate a single yeast colony into 5 mL of liquid YPD medium and grow overnight at 30°C with shaking (200-250 rpm).[10]
- Main Culture Growth: Dilute the overnight culture into 50 mL of fresh YPD to an OD₆₀₀ of ~0.2-0.3. Grow at 30°C with shaking until the OD₆₀₀ reaches 0.6-1.0 (logarithmic phase, typically 3-5 hours).[11]
- Prepare Competent Cells:
 - Harvest cells by centrifugation at 3,000 x g for 5 minutes.
 - Discard the supernatant and wash the cell pellet with 25 mL of sterile water. Centrifuge again.
 - Resuspend the pellet in 1 mL of Transformation Buffer. The cells are now competent.
- Transformation Reaction (per transformation):
 - In a sterile microfuge tube, mix the following in order:
 - 240 µL PEG Solution
 - 36 µL 1.0 M LiAc
 - 25 µL boiled and chilled ssDNA (10 mg/mL)[13]

- 1-5 µg of plasmid DNA in ≤50 µL water
- 50 µL of competent yeast cells
- Vortex vigorously for 1 minute to mix thoroughly.
- Incubation & Heat Shock:
 - Incubate the mixture at 42°C for 40-45 minutes (heat shock).[\[13\]](#)
- Plating:
 - Pellet the cells by centrifuging at 8,000 x g for 1 minute.
 - Carefully remove the supernatant.
 - Resuspend the cell pellet in 200 µL of sterile water.
 - Plate the entire cell suspension onto the appropriate selective agar plates.
- Incubation: Incubate plates at 30°C for 2-4 days until colonies appear.
- Verification: Confirm successful transformation via colony PCR and subsequent sequencing of the integrated cassette.

Protocol 2: Fed-Batch Fermentation with In Situ Product Recovery

Due to the volatility of β -ionone and its derivatives, a two-phase fermentation system is highly recommended to capture the product and reduce potential cytotoxicity.[\[6\]](#)[\[14\]](#)

Materials:

- Verified engineered *S. cerevisiae* strain
- Seed culture medium (e.g., YPD or synthetic defined medium)
- Fermentation medium (defined medium with trace metals and vitamins)

- Feed solution (e.g., 50% w/v glucose solution)
- Sterile dodecane (or other suitable organic solvent)[6]
- Bioreactor (e.g., 2 L benchtop fermenter)

Procedure:

- **Seed Culture:** Inoculate a 250 mL flask containing 50 mL of seed medium with a single colony. Grow for 24-48 hours at 30°C with shaking.
- **Bioreactor Setup:** Prepare and sterilize the bioreactor containing 1 L of fermentation medium. Calibrate pH and dissolved oxygen (DO) probes.
- **Inoculation:** Inoculate the bioreactor with the seed culture to a starting OD₆₀₀ of ~0.5.
- **Batch Phase:** Run the fermentation in batch mode until the initial carbon source (glucose) is nearly depleted. Maintain conditions: 30°C, pH 5.5 (controlled with NH₄OH or NaOH), and aeration/agitation to maintain DO > 20%.
- **Product Capture & Fed-Batch Phase:**
 - Once the batch phase is complete (indicated by a sharp increase in DO), add a 10% (v/v) overlay of sterile dodecane to the fermenter.[6]
 - Begin the fed-batch phase by continuously or intermittently feeding the concentrated glucose solution to maintain a low glucose concentration, preventing overflow metabolism.
- **Sampling:** Aseptically collect samples periodically (e.g., every 12 hours). Separate the aqueous (cells + medium) and organic (dodecane) phases for analysis.
- **Harvest:** Continue the fermentation for 96-144 hours, or until productivity plateaus. Harvest both the aqueous and organic phases for extraction.

Protocol 3: Product Extraction and GC-MS Analysis

Materials:

- Fermentation samples (aqueous and organic phases)
- Ethyl acetate (or hexane)
- Anhydrous sodium sulfate (Na_2SO_4)
- Internal standard (e.g., α -ionone or a suitable alkane)
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- DB-FFAP or similar capillary column^[6]

Procedure:

- Extraction from Dodecane Phase:
 - Take a known volume (e.g., 1 mL) of the dodecane layer.
 - Add a known concentration of the internal standard.
 - Dilute the sample with ethyl acetate if necessary.
 - The sample is ready for direct GC-MS analysis.
- Extraction from Aqueous Phase:
 - Take a known volume (e.g., 5 mL) of the aqueous culture.
 - Add an equal volume of ethyl acetate and the internal standard.
 - Vortex vigorously for 3 minutes to extract the compounds.
 - Centrifuge to separate the phases.
 - Carefully collect the upper organic layer.
 - Dry the organic extract over anhydrous Na_2SO_4 .
- GC-MS Analysis:

- Inject 1 μL of the prepared sample into the GC-MS.
- Example GC Program:
 - Inlet temperature: 250°C
 - Oven: 50°C for 2 min, ramp to 240°C at 10°C/min, hold for 5 min.
 - Column: DB-FFAP (or equivalent)[\[6\]](#)
- MS Detection: Scan in the range of 40-350 m/z.
- Quantification: Identify peaks by comparing retention times and mass spectra with authentic standards of β -ionone and (if available) **(3R)-hydroxy-beta-ionone**. Quantify the concentration based on the peak area relative to the internal standard.

IV. Expected Results & Data Interpretation

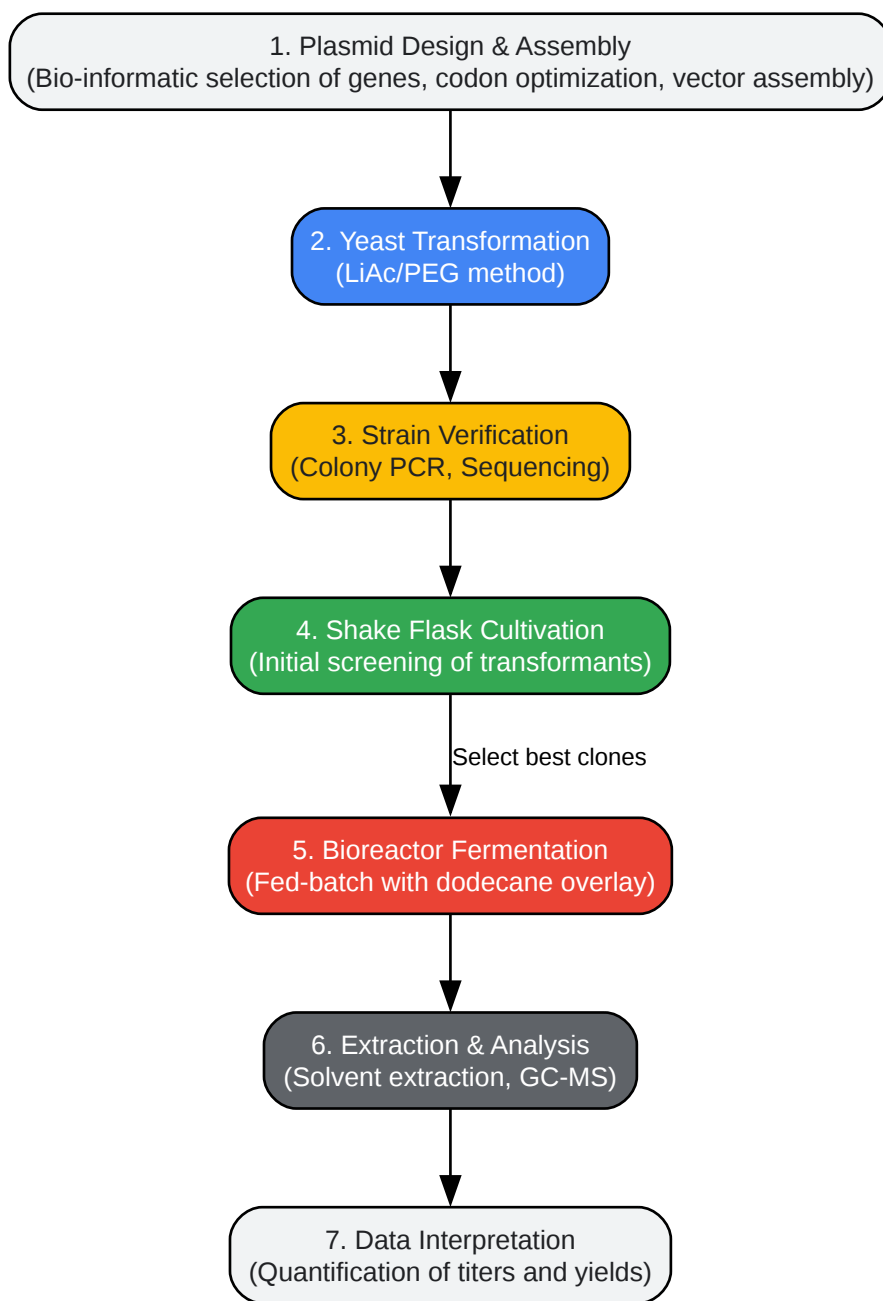
The engineering strategy should result in a stepwise improvement in product titer. Below is a table of expected outcomes for different strains in a 2 L fed-batch fermentation.

Strain ID	Key Genes Expressed	β -Ionone Titer (mg/L)	(3R)-hydroxy- β -ionone Titer (mg/L)	Total Product Yield (mg/g DCW)
YS-01	crtE, crtYB, crtI	0	0	0 (produces β -carotene)
YS-02	crtE, crtYB, crtI, PhCCD1	30 - 50 [3]	0	1.5 - 2.5
YS-03	crtE, crtYB, crtI, PhCCD1, P450, CPR	5 - 15	25 - 40	2.0 - 3.0
YS-04	tHMG1, crtE, crtYB, crtI, PhCCD1, P450, CPR	10 - 20	60 - 100+	4.0 - 6.0

Interpretation:

- YS-01: This control strain should accumulate β -carotene, appearing as orange/yellow colonies, but produce no ionones.
- YS-02: Successful expression of CCD1 leads to the production of β -ionone. Titer can vary based on expression levels.[\[3\]](#)
- YS-03: The introduction of the P450 system should result in the appearance of the desired hydroxylated product, with a corresponding decrease in the β -ionone precursor.
- YS-04: Upregulating the MVA pathway with tHMG1 is expected to significantly boost the overall flux, leading to higher titers of the final product.[\[2\]](#)

V. Experimental Workflow Visualization



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Caption: Overall experimental workflow from strain design to final product analysis.

VI. References

- Metabolic Engineering of *Saccharomyces cerevisiae* for Production of Canthaxanthin, Zeaxanthin, and Astaxanthin. (Source: MDPI)

- Metabolic engineering of *Saccharomyces cerevisiae* for production of β -carotene from hydrophobic substrates. (Source: PMC - NIH)
- Metabolic Engineering of *S. cerevisiae* for Carotenoid Production Optimization. (Source: OAKTrust)
- Metabolic Engineering for Production of β -Carotene and Lycopene in *Saccharomyces cerevisiae*. (Source: Oxford Academic)
- Metabolic Engineering of the Carotenoid Biosynthetic Pathway in the Yeast *Xanthophyllomyces dendrorhous* (*Phaffia rhodozyma*). (Source: ASM Journals)
- Production of β -ionone by combined expression of carotenogenic and plant CCD1 genes in *Saccharomyces cerevisiae*. (Source: PubMed Central)
- Engineering *Saccharomyces cerevisiae* for the Overproduction of β -Ionone and Its Precursor β -Carotene. (Source: Frontiers)
- Biosynthesis pathway for β -ionone production in the yeast *Y. lipolytica*. (Source: ResearchGate)
- Engineering *Saccharomyces cerevisiae* for the Overproduction of β -Ionone and Its Precursor β -Carotene. (Source: ResearchGate)
- De novo synthesis of β -ionone in metabolically engineered *S. cerevisiae*. (Source: ResearchGate)
- Efficient terpene hydroxylation catalysts based upon P450 enzymes derived from Actinomycetes. (Source: RSC Publishing)
- Enzymatic production and in situ separation of natural β -ionone from β -carotene. (Source: PubMed)
- Yeast Transformation Protocols. (Source: Sigma-Aldrich)
- Yeast Transformation Protocol. (Source: Benchling)

- Efficient production of the β -ionone aroma compound from organic waste hydrolysates using an engineered *Yarrowia lipolytica* strain. (Source: PubMed Central)
- β -Ionone: Its Occurrence and Biological Function and Metabolic Engineering. (Source: PMC - NIH)
- Yeast transformation. (Source: Protocols.io)
- Transformation of Yeast (Protocol). (Source: Cold Spring Harbor Laboratory)
- Yeast Transformation Protocol. (Source: iGEM)
- Quantitative determination of α -ionone, β -ionone, and β -damascenone... (Source: PubMed)
- Production of β -ionone from β -carotene by carotenoid cleavage dioxygenase 1 (CCD1). (Source: ResearchGate)
- Stereo- and Regioselective Hydroxylation of α -Ionone by *Streptomyces* Strains. (Source: Applied and Environmental Microbiology)
- Engineered -ionone biosynthetic pathway in *Saccharomyces cerevisiae*. (Source: ResearchGate)
- Quantitative determination of α -ionone, β -ionone, and β -damascenone... (Source: ResearchGate)
- Metabolism of β -ionone. Isolation, characterization and identification of the metabolites in the urine of rabbits. (Source: SciSpace)
- Efficient production of the β -ionone aroma compound from organic waste hydrolysates using an engineered *Yarrowia lipolytica* strain. (Source: PubMed)
- Efficient production of the β -ionone aroma compound from organic waste hydrolysates using an engineered *Yarrowia lipolytica* strain. (Source: Frontiers)
- Efficient production of the β -ionone aroma compound... (Source: AccessON)

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Sources

- 1. oaktrust.library.tamu.edu [oaktrust.library.tamu.edu]
- 2. [Frontiers | Engineering Saccharomyces cerevisiae for the Overproduction of \$\beta\$ -Ionone and Its Precursor \$\beta\$ -Carotene](#) [frontiersin.org]
- 3. researchgate.net [researchgate.net]
- 4. journals.asm.org [journals.asm.org]
- 5. Production of β -ionone by combined expression of carotenogenic and plant CCD1 genes in *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Efficient production of the β -ionone aroma compound from organic waste hydrolysates using an engineered *Yarrowia lipolytica* strain - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Efficient terpene hydroxylation catalysts based upon P450 enzymes derived from Actinomycetes - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. [Yeast Transformation Protocols](#) [sigmaaldrich.com]
- 10. med.nyu.edu [med.nyu.edu]
- 11. static.igem.org [static.igem.org]
- 12. Metabolic engineering of *Saccharomyces cerevisiae* for production of β -carotene from hydrophobic substrates - PMC [pmc.ncbi.nlm.nih.gov]
- 13. [Protocols · Benchling](#) [benchling.com]
- 14. Article 상세보기 - AccessON [accesson.kisti.re.kr]
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